

Application Notes and Protocols: Disitertide Diammonium in Hypertrophic Scar Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disitertide diammonium*

Cat. No.: *B15620388*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

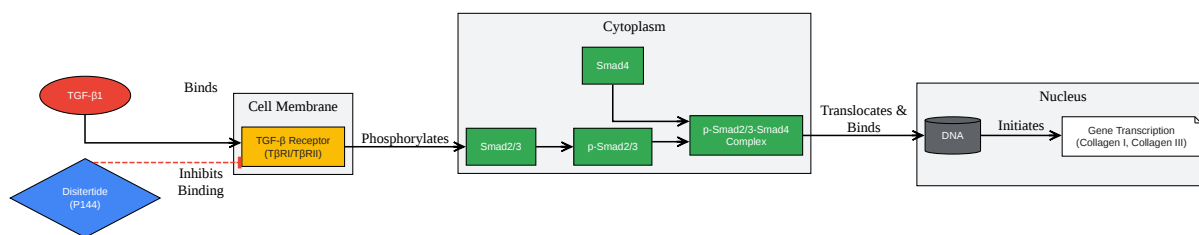
Introduction

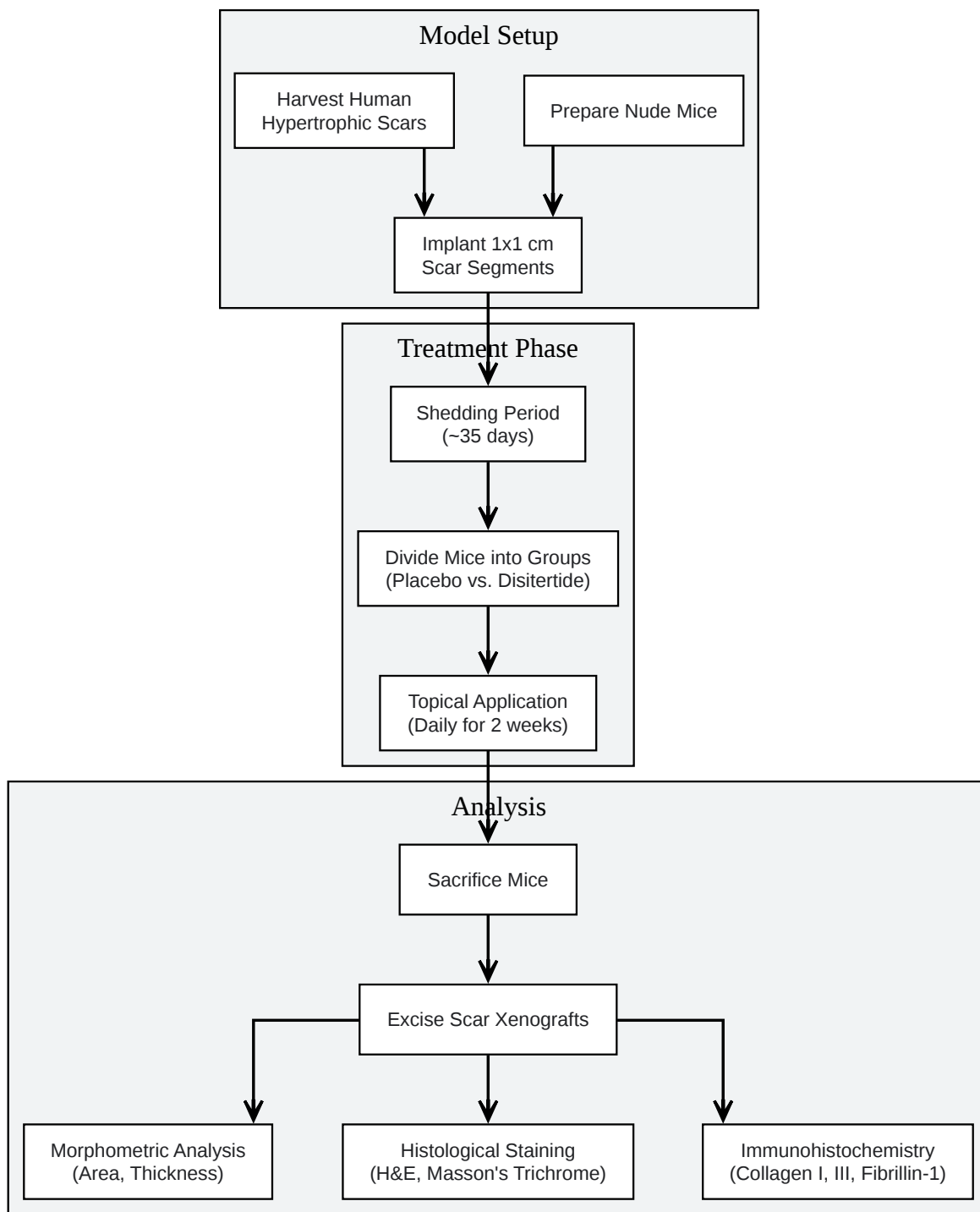
Disitertide diammonium, a synthetic peptide also known as P144, is a selective inhibitor of Transforming Growth Factor-beta 1 (TGF- β 1).[1] TGF- β 1 is a key cytokine implicated in the pathogenesis of fibrotic conditions, including hypertrophic scars, by promoting fibroblast proliferation and excessive collagen deposition.[2][3] These application notes provide a comprehensive overview of the use of **Disitertide diammonium** in preclinical hypertrophic scar models, detailing its mechanism of action, experimental protocols, and key findings.

Mechanism of Action

Disitertide diammonium functions by blocking the interaction of TGF- β 1 with its receptors, thereby inhibiting the downstream signaling cascade that leads to fibrosis.[4] The primary pathway affected is the canonical TGF- β /Smad signaling pathway. In hypertrophic scars, elevated levels of TGF- β 1 lead to the phosphorylation of Smad2 and Smad3, which then complex with Smad4 and translocate to the nucleus to induce the transcription of target genes, including those for collagen type I and type III.[5][6] By preventing the initial ligand-receptor binding, Disitertide effectively reduces the phosphorylation of Smad2/3, thus downregulating the expression of fibrotic proteins.[7][8]

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Current potential therapeutic strategies targeting the TGF- β /Smad signaling pathway to attenuate keloid and hypertrophic scar formation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Effect of P144® (Anti-TGF- β) in an "In Vivo" Human Hypertrophic Scar Model in Nude Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 5. spandidos-publications.com [spandidos-publications.com]
- 6. The Effects of the Transforming Growth Factor- β 1 (TGF- β 1) Signaling Pathway on Cell Proliferation and Cell Migration are Mediated by Ubiquitin Specific Protease 4 (USP4) in Hypertrophic Scar Tissue and Primary Fibroblast Cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 7. P144 a Transforming Growth Factor Beta Inhibitor Peptide, Generates Antifibrogenic Effects in a Radiotherapy Induced Fibrosis Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. P144, a Transforming Growth Factor beta inhibitor peptide, generates antitumoral effects and modifies SMAD7 and SKI levels in human glioblastoma cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Disitertide Diammonium in Hypertrophic Scar Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620388#disitertide-diammonium-in-hypertrophic-scar-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com